

Application Notes and Protocols for Assessing Marginal Integrity of HeliOSEal Sealants

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Compound of Interest

Compound Name: *HeliOSEal*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for assessing the marginal integrity of **HeliOSEal** dental sealants. The methodologies outlined are based on established in vitro and in vivo evaluation techniques to ensure robust and reproducible results for research and development purposes.

Introduction

HeliOSEal is a light-cured, white-shaded fissure sealant utilized for the prevention of dental caries.[1][2] The clinical efficacy of a dental sealant is critically dependent on its ability to maintain a continuous and impervious seal at the tooth-sealant interface.[3][4] Compromised marginal integrity can lead to microleakage, bacterial colonization, and subsequent secondary caries.[3] Therefore, rigorous assessment of marginal integrity is paramount in the evaluation of sealant performance.

This document details two primary protocols for evaluating the marginal integrity of **HeliOSEal** sealants: In Vitro Microleakage Assessment using a dye penetration method and In Vivo Clinical Evaluation based on modified Ryge criteria. A supplementary protocol for Scanning Electron Microscopy (SEM) analysis is also provided for a more in-depth micro-level assessment.

Data Presentation

The following tables summarize quantitative data from various studies assessing the marginal integrity and related properties of **Helioseal** sealants.

Table 1: In Vivo Clinical Performance of **Helioseal** Sealants

Study	Duration	Marginal Integrity (Acceptable)	Retention (Complete)	Marginal Discoloration (None)
Singh et al. (2020)[5]	12 months	60.0%	73.3%	80.0%
Koch et al. (1997)[6][7]	12 months	Not specified	90.3% (28/31)	Not specified
Hevinga et al. (2022)[8]	2 years	86.5% (Sufficient)	86.5% (Sufficient)	Not specified
Azari et al. (2018)[9]	12 months	62.5%	Not specified	Not specified

Table 2: In Vitro Microleakage Scores for **Helioseal F**

Study	Enamel Pre-treatment	Microleakage Score (0 or 1 - Low/No Leakage)
Baseggio et al. (2009)[10][11]	37% Phosphoric Acid	Not specified (higher leakage than group with adhesive)
Baseggio et al. (2009)[10][11]	37% Phosphoric Acid + Te-econom adhesive	100%
Al-Samadani et al. (2019)[12][13]	37% Phosphoric Acid	30%

Experimental Protocols

In Vitro Microleakage Assessment via Dye Penetration

This protocol outlines the steps to assess the sealing ability of **Helioseal** by measuring the extent of dye penetration at the sealant-enamel interface.

Materials:

- Extracted, caries-free human premolars or molars
- **Helioseal** sealant
- 37% Phosphoric acid etchant
- Dental curing light
- Low-speed diamond saw or hard tissue microtome
- 2% Methylene blue or 50% Silver nitrate solution
- Photo-developing solution (for silver nitrate)
- Stereomicroscope (e.g., at 40X magnification)
- Nail varnish
- Artificial saliva
- Thermocycler

Procedure:

- Tooth Preparation:
 - Clean the selected teeth of any soft tissue debris and store them in distilled water or saline.
 - Prophylactically clean the occlusal surfaces with a pumice slurry and rinse thoroughly.
 - Dry the tooth surface with oil-free air.
- Sealant Application:

- Apply 37% phosphoric acid to the pits and fissures for 15-20 seconds.[\[3\]](#)[\[10\]](#)
- Rinse the etchant thoroughly with water for 20 seconds and dry the enamel until it has a frosty-white appearance.[\[3\]](#)
- Apply **Helioseal** sealant to the etched surfaces using the provided cannula, ensuring the material flows into the fissures. Use a sharp explorer to remove any air bubbles.[\[3\]](#)
- Light-cure the sealant for the manufacturer-recommended time (e.g., 20-40 seconds).[\[3\]](#)
[\[10\]](#)
- Artificial Aging (Thermocycling):
 - Coat the entire tooth surface with two layers of nail varnish, except for 1 mm around the sealant margin.[\[12\]](#)
 - Store the samples in artificial saliva for a specified period (e.g., 72 hours).[\[3\]](#)
 - Subject the teeth to thermocycling, for example, for 500 cycles between 5°C and 55°C with a dwell time of 30 seconds in each bath.[\[3\]](#)[\[14\]](#)
- Dye Immersion:
 - Immerse the thermocycled teeth in a 2% methylene blue solution for 24 hours or a 50% silver nitrate solution for 45 minutes to 24 hours.[\[3\]](#)[\[10\]](#)[\[12\]](#)
 - If using silver nitrate, subsequently immerse the teeth in a photo-developing solution under a fluorescent lamp to allow the silver ions to precipitate.[\[12\]](#)
- Sectioning and Evaluation:
 - Rinse the teeth thoroughly to remove excess dye.
 - Section the teeth longitudinally in a buccolingual direction through the center of the sealant using a low-speed diamond saw under water cooling.[\[14\]](#)
 - Examine the sections under a stereomicroscope at a suitable magnification (e.g., 40X).
[\[10\]](#)

- Score the deepest penetration of the dye along the sealant-tooth interface according to a standardized scale (see Table 3).

Table 3: Microleakage Scoring Criteria

Score	Description
0	No dye penetration.[12][14]
1	Dye penetration less than 1/3 of the fissure depth.[12]
2	Dye penetration between 1/3 and 2/3 of the fissure depth.[12]
3	Dye penetration more than 2/3 of the fissure depth.[12]

In Vivo Clinical Evaluation

This protocol describes the clinical assessment of **Helioseal** sealant integrity over time using modified Ryge (USPHS) criteria.

Materials:

- Dental mirror
- Explorer
- Air/water syringe
- Patient cohort meeting inclusion criteria (e.g., children aged 6-14 years with deep pit and fissures on permanent molars).[5]

Procedure:

- Baseline Examination and Sealant Placement:
 - Perform a baseline dental examination to ensure teeth are caries-free.

- Isolate the tooth to be sealed using a rubber dam or cotton rolls.
- Clean and prepare the tooth surface and apply **Helioseal** according to the manufacturer's instructions, similar to the in vitro protocol.
- Follow-up Evaluations:
 - Recall patients at specific intervals (e.g., 3, 6, and 12 months).[\[5\]](#)[\[9\]](#)
 - At each follow-up, clean and dry the sealed tooth.
 - Evaluate the sealant using a dental mirror and explorer for the criteria listed in Table 4.

Table 4: Modified Ryge (USPHS) Criteria for Clinical Evaluation

Criterion	Score	Description
Marginal Integrity	A	No visible crevice or catch with an explorer along the margin. [5]
B	Explorer catches along the margin, but no exposure of the fissure.	
C	Explorer penetrates the margin, exposing the fissure. [6]	
Retention	A	Sealant is completely retained. [5]
B	Sealant is partially lost.	
C	Sealant is completely lost.	
Marginal Discoloration	A	No discoloration at the sealant-enamel margin.[5]
B	Slight discoloration at the margin.	
C	Obvious discoloration that is aesthetically displeasing.	

Scanning Electron Microscopy (SEM) Analysis

For a qualitative and semi-quantitative assessment of the sealant-enamel interface at high magnification.

Materials:

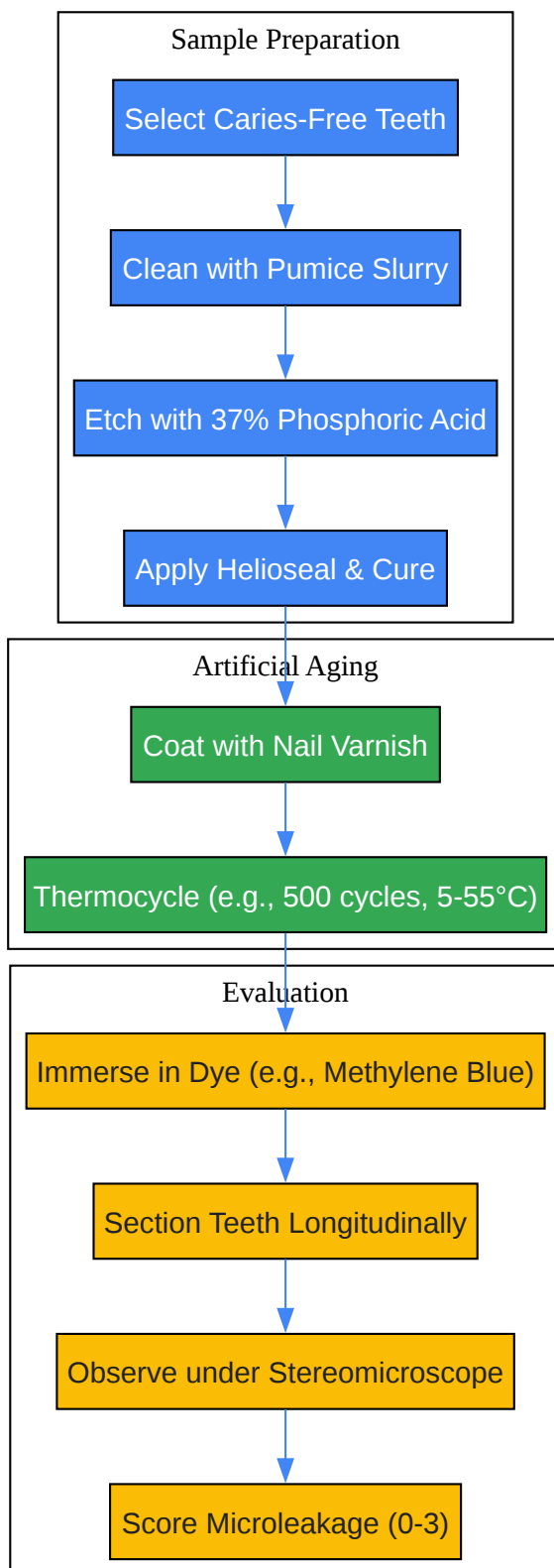
- Prepared and sealed tooth samples (can be from the in vitro study before dye immersion)
- Low-speed diamond saw

- Ethanol series (for dehydration)
- Critical point dryer
- Sputter coater (with gold or gold-palladium)
- Scanning Electron Microscope

Procedure:

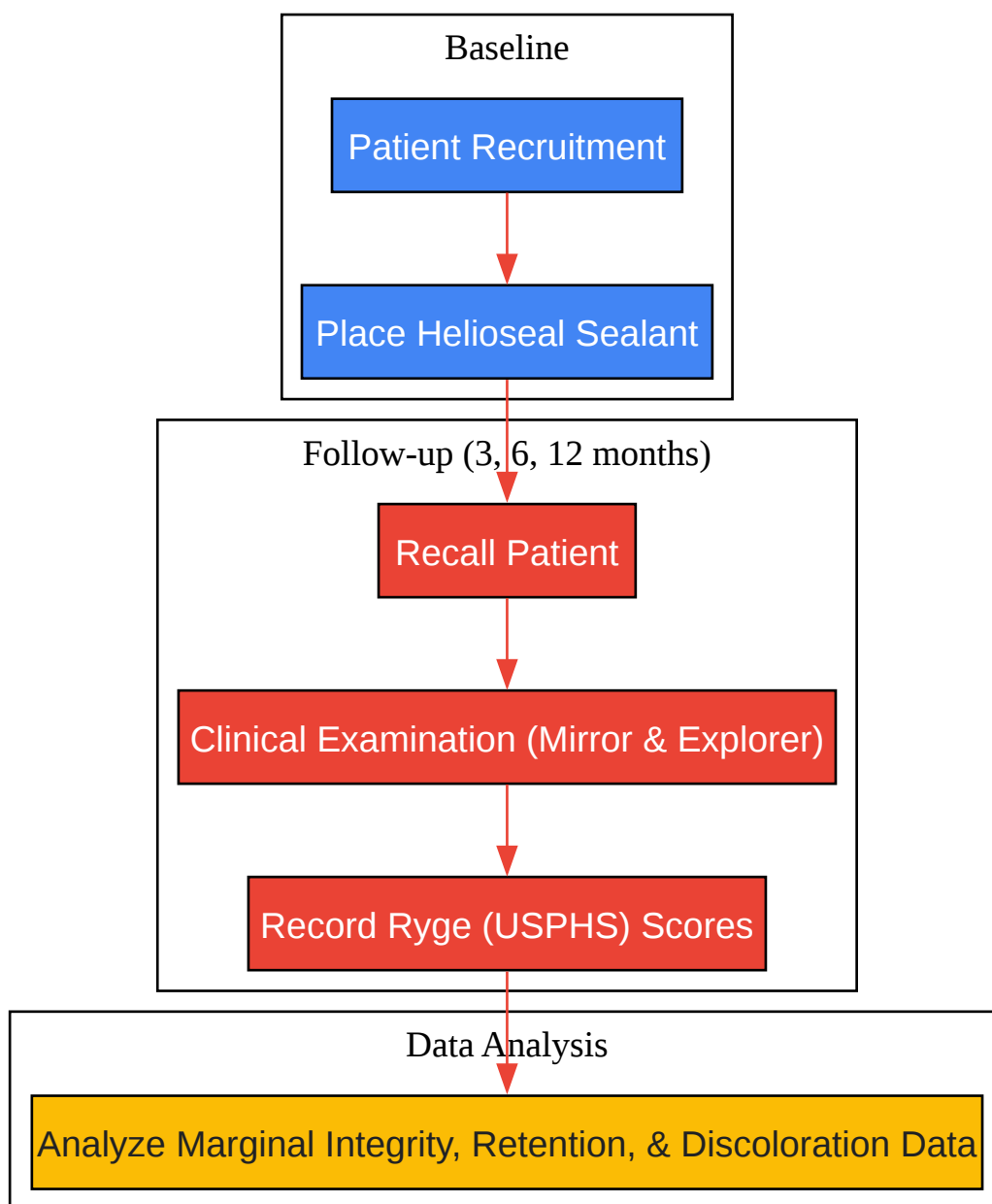
- Sample Preparation:
 - Section the sealed teeth as described in the microleakage protocol.
 - Dehydrate the specimens in an ascending series of ethanol concentrations.[\[15\]](#)
 - Critical point dry the specimens to prevent distortion.
- Coating and Imaging:
 - Mount the dried specimens on aluminum stubs.[\[15\]](#)
 - Sputter-coat the specimens with a thin layer of gold or gold-palladium to make them conductive.[\[15\]](#)
 - Observe the sealant-enamel interface under the SEM at various magnifications (e.g., 250x, 1000x, 1500x).[\[15\]](#)[\[16\]](#)
- Evaluation:
 - Qualitatively assess the adaptation of the sealant to the enamel, looking for gaps, voids, or fractures.[\[17\]](#)
 - Measure the width of any marginal gaps in micrometers (µm) using the SEM software.[\[15\]](#)
 - Evaluate the penetration depth and morphology of the resin tags into the etched enamel.

Visualizations



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Caption: Workflow for In Vitro Microleakage Assessment.



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